

Application Notes and Protocols for Isotopic Labeling Studies of Fosfazinomycin B Biosynthesis

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Compound of Interest

Compound Name: Fosfazinomycin B

Cat. No.: B15560789

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for conducting isotopic labeling studies to trace the biosynthetic pathway of **Fosfazinomycin B**, a phosphonate natural product with a unique hydrazide moiety. The protocols outlined below are based on established methodologies for studying natural product biosynthesis in *Streptomyces* and are specifically adapted for the investigation of **Fosfazinomycin B**, drawing from key findings on its biosynthetic pathway.

Introduction to Fosfazinomycin B Biosynthesis

Fosfazinomycin B is a metabolite produced by *Streptomyces* sp. NRRL S-149. Its biosynthesis is of significant interest due to the presence of a rare N-N bond within a hydrazide structure. Isotopic labeling studies have been instrumental in elucidating the origin of the nitrogen atoms in this moiety, confirming that at least one, and possibly both, are derived from L-aspartic acid.[1] The biosynthetic pathway is proposed to be a convergent process involving a series of enzymatic reactions catalyzed by proteins encoded in the *fzm* gene cluster.

Key Precursors and Biosynthetic Steps

Isotopic labeling experiments have provided evidence for the incorporation of the following precursors:

- L-Aspartic Acid: The primary donor of the nitrogen atoms for the hydrazide N-N bond.[1]
- Phosphoenolpyruvate (PEP): The likely origin of the phosphonate group, a common feature in phosphonate natural product biosynthesis.
- Valine and Arginine: Amino acid building blocks incorporated into the peptide portion of the molecule.
- S-adenosyl methionine (SAM): The likely methyl donor for the methylation of the arginine-hydrazine intermediate.

Application 1: Tracing Nitrogen Incorporation from L-Aspartic Acid

This application note describes the use of ^{15}N -labeled L-aspartic acid to confirm its role as the nitrogen donor for the hydrazide moiety in **Fosfazinomycin B**.

Experimental Logic

By cultivating *Streptomyces* sp. NRRL S-149 in a minimal medium supplemented with ^{15}N -labeled L-aspartic acid, the isotopic label will be incorporated into **Fosfazinomycin B** if L-aspartic acid is a direct precursor. The incorporation can be detected and quantified using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Expected Outcomes

- Mass Spectrometry (MS): An increase in the molecular weight of **Fosfazinomycin B** corresponding to the number of incorporated ^{15}N atoms.
- ^{31}P Nuclear Magnetic Resonance (NMR) Spectroscopy: The appearance of a doublet signal for the phosphorus atom in **Fosfazinomycin B** due to coupling with the adjacent ^{15}N atom of the hydrazide.[1][2]

Data Presentation

Table 1: Mass Spectrometry Analysis of **Fosfazinomycin B** after Feeding with ^{15}N -Labeled Precursors

Precursor Fed	Expected Mass (M)	Observed Mass (M+H) ⁺	Mass Shift ($\Delta m/z$)	Putative ^{15}N Incorporation
Unlabeled L-Aspartic Acid	451.2	452.2	0	0
^{15}N -L-Aspartic Acid	452.2 or 453.2	453.2	+1	1
$^{15}\text{NH}_4\text{Cl}$	452.2 to 45X.2	Varies	Varies	Multiple
^{15}N -L-Aspartic Acid + $^{15}\text{NH}_4\text{Cl}$	453.2	454.2	+2	2

Note: This table presents illustrative data based on expected outcomes. Actual results may vary depending on experimental conditions and the degree of isotopic enrichment.

Table 2: ^{31}P NMR Analysis of **Fosfazinomycin B** after ^{15}N -Labeling

Precursor Fed	Observed ^{31}P Signal	Coupling Constant (J)	Interpretation
Unlabeled L-Aspartic Acid	Singlet	N/A	No ^{15}N incorporation adjacent to Phosphorus
^{15}N -L-Aspartic Acid	Doublet	~10 Hz	^{15}N incorporation adjacent to Phosphorus
$^{15}\text{NH}_4\text{Cl}$	Singlet and/or minor doublet	~10 Hz	Limited or no specific incorporation adjacent to Phosphorus from this source
^{15}N -L-Aspartic Acid + $^{15}\text{NH}_4\text{Cl}$	Doublet	~10 Hz	^{15}N incorporation adjacent to Phosphorus

Note: The chemical shift of phosphonates can be pH-dependent.[2]

Experimental Protocols

Protocol 1: Cultivation of Streptomyces sp. NRRL S-149 for Isotopic Labeling

Materials:

- Streptomyces sp. NRRL S-149 spores or vegetative culture
- Minimal Medium (MM) for Streptomyces (see recipe below)
- Unlabeled L-Aspartic Acid
- ^{15}N -L-Aspartic Acid ($\geq 98\%$ isotopic purity)
- Unlabeled Ammonium Chloride (NH_4Cl)

- $^{15}\text{NH}_4\text{Cl}$ ($\geq 98\%$ isotopic purity)
- Sterile culture flasks
- Shaking incubator

Minimal Medium (MM) Recipe (per liter):

Component	Amount
Glucose	10 g
L-Asparagine (replace with labeled precursor)	0.5 g
K_2HPO_4	0.5 g
$\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$	0.2 g
$\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$	0.01 g
Agar (for solid medium)	15 g
Distilled Water	to 1 L

Note: For nitrogen labeling experiments, L-asparagine and any other nitrogen source should be replaced with the appropriate labeled and unlabeled precursors as described in the experimental setup.

Procedure:

- Prepare Minimal Media: Prepare four batches of MM.
 - Control: Standard MM with unlabeled L-aspartic acid and NH_4Cl .
 - Experiment 1: MM with ^{15}N -L-aspartic acid and unlabeled NH_4Cl .
 - Experiment 2: MM with unlabeled L-aspartic acid and $^{15}\text{NH}_4\text{Cl}$.
 - Experiment 3: MM with both ^{15}N -L-aspartic acid and $^{15}\text{NH}_4\text{Cl}$.
- Inoculation: Inoculate each flask with *Streptomyces* sp. NRRL S-149 spores or a pre-culture.

- Incubation: Incubate the cultures at 28-30°C with shaking at 200-250 rpm for 5-7 days, or until sufficient biomass and secondary metabolite production is achieved.
- Harvesting: Harvest the culture broth by centrifugation to separate the mycelium from the supernatant.
- Extraction: Extract the supernatant with an equal volume of ethyl acetate or another suitable organic solvent. Concentrate the organic extract in vacuo.

Protocol 2: LC-MS Analysis of Fosfazinomycin B

Materials:

- Dried extract from Protocol 1
- Methanol (LC-MS grade)
- Water with 0.1% formic acid (LC-MS grade)
- High-Performance Liquid Chromatography (HPLC) system coupled to a High-Resolution Mass Spectrometer (HRMS) (e.g., Q-TOF or Orbitrap)
- C18 HPLC column

Procedure:

- Sample Preparation: Re-dissolve the dried extract in a suitable volume of methanol. Filter the sample through a 0.22 µm syringe filter.
- LC Separation:
 - Inject the sample onto the C18 column.
 - Use a gradient elution program with mobile phase A (water with 0.1% formic acid) and mobile phase B (methanol with 0.1% formic acid). A typical gradient might be 5% B to 95% B over 20 minutes.
 - Set the flow rate to 0.3-0.5 mL/min.

- MS Detection:
 - Operate the mass spectrometer in positive ion mode.
 - Acquire data in a mass range that includes the expected masses of unlabeled and labeled **Fosfazinomycin B** (e.g., m/z 400-500).
 - Perform fragmentation analysis (MS/MS) on the parent ions of interest to confirm the identity of **Fosfazinomycin B**.
- Data Analysis:
 - Extract the ion chromatograms for the expected m/z values of unlabeled and labeled **Fosfazinomycin B**.
 - Determine the mass shift between the control and labeled samples to confirm isotopic incorporation.
 - Calculate the percentage of incorporation by comparing the peak areas of the labeled and unlabeled species.

Protocol 3: ^{31}P NMR Spectroscopy

Materials:

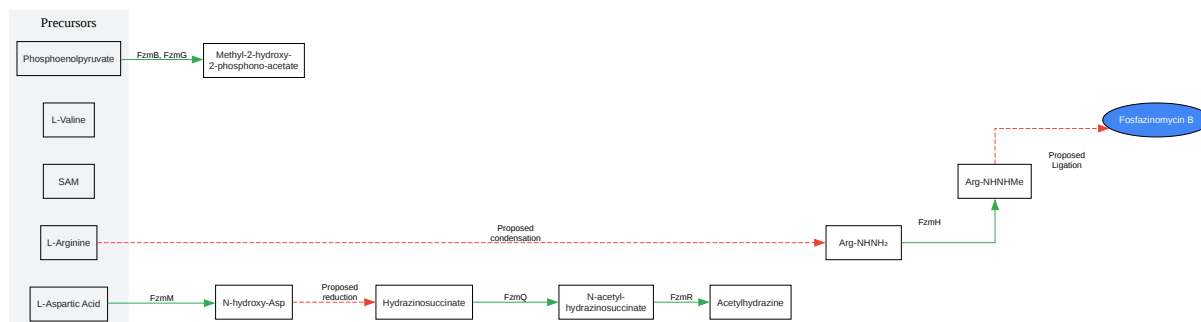
- Purified **Fosfazinomycin B** from control and labeled cultures
- D_2O
- NMR tubes
- NMR spectrometer equipped with a phosphorus probe

Procedure:

- Sample Preparation: Dissolve the purified **Fosfazinomycin B** in D_2O .
- NMR Acquisition:

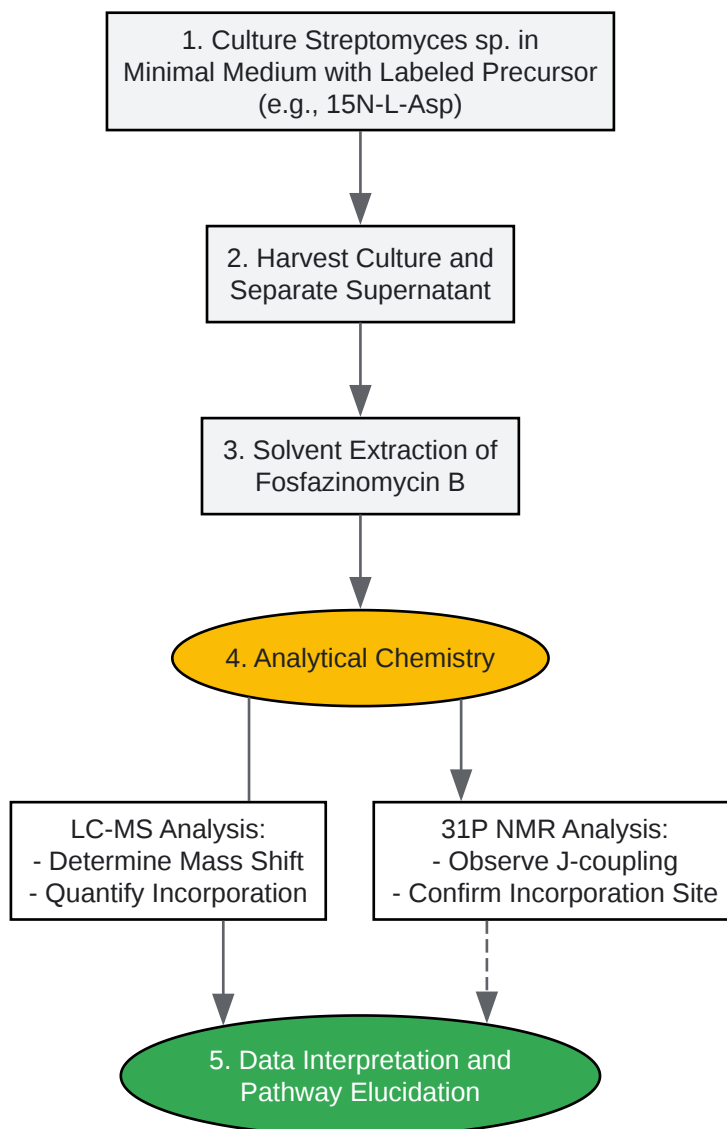
- Acquire a proton-decoupled ^{31}P NMR spectrum.
- Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- Reference the spectrum to an external standard (e.g., 85% H_3PO_4).
- Data Analysis:
 - Analyze the multiplicity of the **Fosfazinomycin B** signal in the control and labeled samples.
 - If a doublet is observed, measure the coupling constant (J-value).

Visualizations



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Caption: Proposed biosynthetic pathway of **Fosfazinomycin B**.



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References

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